

Solubility Profile of Brilliant Orange H: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brilliant Orange H*

Cat. No.: *B1451170*

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Introduction

Brilliant Orange H, also known as Acid Orange 17 (CAS 52749-23-2), is a synthetic azo dye. [1] Its molecular structure, which includes a sulfonic acid group, plays a significant role in its solubility characteristics.[2][3] This technical guide provides a summary of the available solubility data for **Brilliant Orange H** in various solvents, outlines a comprehensive experimental protocol for determining its solubility, and presents a workflow for this process.

Data Presentation: Solubility of Brilliant Orange H

Precise quantitative solubility data for **Brilliant Orange H** is not readily available in published literature. However, qualitative descriptions and information on its solubility in a few solvent systems have been reported. The following table summarizes the available information.

Solvent	CAS Number	Quantitative Solubility	Qualitative Solubility	Source(s)
Water	7732-18-5	Data not available	Soluble	[1][2][4]
Aqueous Acid	N/A	Data not available	Slightly Soluble (with sonication)	[4]
Dimethyl Sulfoxide (DMSO)	67-68-5	Data not available	Slightly Soluble	[4]
Methanol	67-56-1	Data not available	Slightly Soluble	[4]
Ethanol	64-17-5	Data not available	Data not available	
Acetone	67-64-1	Data not available	Data not available	

The sulfonic acid group, present as a sodium salt in the dye's structure, is the primary contributor to its notable water solubility.[3]

Experimental Protocols: Determination of Solubility

To obtain quantitative solubility data for **Brilliant Orange H**, a combination of the gravimetric method and UV-Vis spectrophotometry can be employed. This approach allows for the determination of the saturation concentration of the dye in a given solvent.

Objective: To determine the solubility of **Brilliant Orange H** in various solvents at a specified temperature.

Materials:

- **Brilliant Orange H** (powder)
- Selected solvents (e.g., water, ethanol, methanol, acetone, DMSO)

- Analytical balance
- Volumetric flasks
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer and cuvettes
- Thermostatically controlled shaker or water bath
- Pipettes and other standard laboratory glassware

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Brilliant Orange H** powder to a known volume of the selected solvent in a sealed container (e.g., a centrifuge tube or a flask with a stopper). The excess solid is crucial to ensure that the solution reaches saturation.
 - Place the containers in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solutions to stand undisturbed at the constant temperature to let the excess solid settle.
 - To separate the undissolved solid from the saturated solution, either centrifuge the samples at a high speed or filter the solution using a syringe filter. This step must be performed quickly and at the same temperature to avoid any changes in solubility.
- Gravimetric Analysis (for less volatile solvents):

- Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed, dry container.
- Evaporate the solvent under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the dye).
- Once the solvent is completely evaporated, weigh the container with the dried dye residue.
- Calculate the solubility in g/100 mL or other suitable units based on the mass of the residue and the volume of the solution taken.

- UV-Vis Spectrophotometric Analysis:
 - Preparation of a Calibration Curve:
 - Prepare a stock solution of **Brilliant Orange H** of a known concentration in the solvent of interest.
 - Create a series of standard solutions of decreasing concentrations by accurately diluting the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Brilliant Orange H** using the UV-Vis spectrophotometer. The solvent should be used as the blank.
 - Plot a calibration curve of absorbance versus concentration. The resulting graph should be linear and follow the Beer-Lambert law.
 - Analysis of the Saturated Solution:
 - Take a precise aliquot of the clear saturated supernatant obtained in step 2.
 - Dilute this aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .

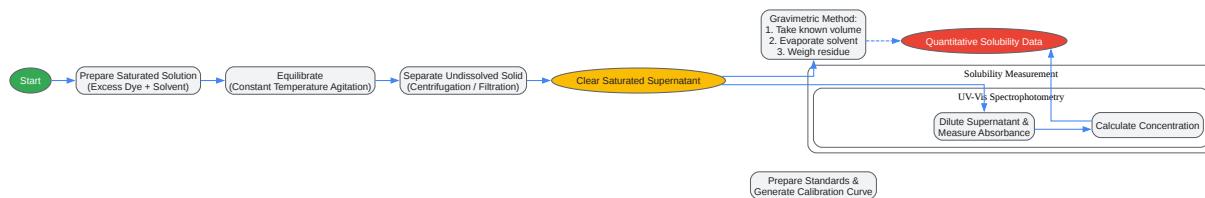
- Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Brilliant Orange H** in that solvent.

Data Analysis:

The results from either the gravimetric or spectrophotometric method will provide the quantitative solubility of **Brilliant Orange H** in the tested solvent at the specified temperature. The experiment should be repeated multiple times to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Brilliant Orange H**.



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Caption: Experimental workflow for determining the solubility of **Brilliant Orange H**.

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- To cite this document: BenchChem. [Solubility Profile of Brilliant Orange H: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1451170#solubility-of-brilliant-orange-h-in-different-solvents>]

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